

An In-depth Technical Guide to Latanoprost Lactone Diol (CAS: 145667-75-0)

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Compound of Interest

Compound Name: *Latanoprost lactone diol*

Cat. No.: B032476

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Latanoprost Lactone Diol, with the Chemical Abstracts Service (CAS) number 145667-75-0, is a key synthetic intermediate in the manufacturing of Latanoprost.^{[1][2]} Latanoprost is a potent prostaglandin F2 α analogue used extensively in the treatment of glaucoma and ocular hypertension to reduce intraocular pressure.^{[3][4]} This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analytical methodologies related to **Latanoprost Lactone Diol**. Furthermore, it elucidates the pharmacological context of its end-product, Latanoprost, by detailing its mechanism of action and relevant signaling pathways.

Chemical and Physical Properties

Latanoprost Lactone Diol is a white to off-white crystalline solid.^[5] Its chemical structure and properties are summarized in the tables below.

Table 1: Chemical Identification

Identifier	Value	Reference
CAS Number	145667-75-0	[6]
IUPAC Name	(3aR,4R,5R,6aS)-5-hydroxy-4-[(3R)-3-hydroxy-5-phenylpentyl]-3,3a,4,5,6,6a-hexahydrocyclopenta[b]furan-2-one	[7]
Synonyms	(3aR,4R,5R,6aS)-Hexahydro-5-hydroxy-4-[(3R)-3-hydroxy-5-phenylpentyl]-2H-cyclopenta[b]furan-2-one, Lp-Diol	[8]
Molecular Formula	C ₁₈ H ₂₄ O ₄	[9]
Molecular Weight	304.38 g/mol	[6]
InChI Key	CQVHXVLSHMRWEC-UTSKFRMZSA-N	[9]
SMILES	C1--INVALID-LINK--C2)CC--INVALID-LINK--O">C@HO	[8]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	White to off-white crystalline solid	[5]
Melting Point	69-71 °C	[10]
Solubility	Soluble in Ethanol (~30 mg/ml), DMSO (~20 mg/ml), DMF (~20 mg/ml). Slightly soluble in Chloroform and Methanol. Sparingly soluble in Acetonitrile. Insoluble in water (~0.3 mg/ml in PBS pH 7.2).	[9]
Storage	Store at 2-8 °C in a well-closed container.	[5]

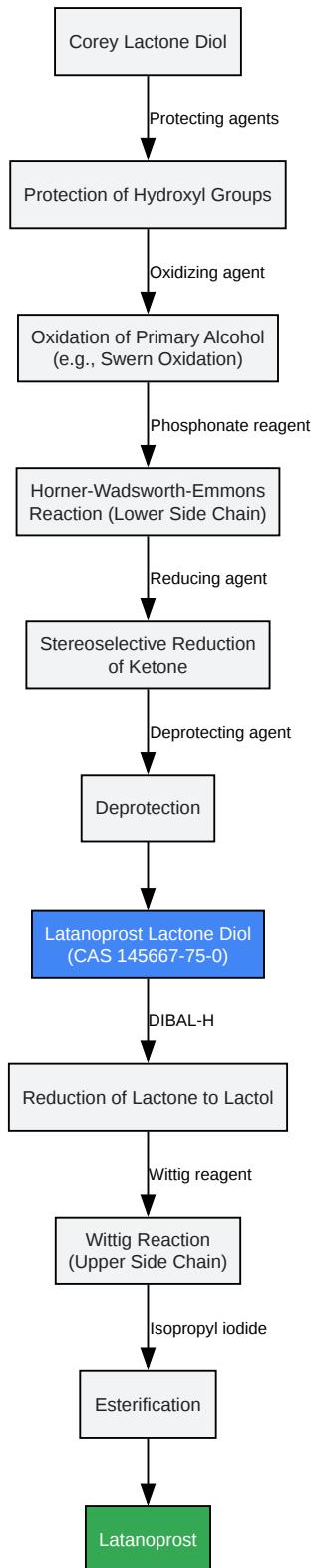
Synthesis and Experimental Protocols

Latanoprost Lactone Diol is a key intermediate derived from the Corey lactone, a common starting material in prostaglandin synthesis. The general synthetic approach involves the elaboration of the upper and lower side chains of the prostaglandin structure.

General Synthetic Workflow

The synthesis of Latanoprost from Corey lactone diol involves several key transformations, including oxidation, Wittig or Horner-Wadsworth-Emmons reactions to install the side chains, and stereoselective reductions. The formation of **Latanoprost Lactone Diol** is a critical step in this multi-step synthesis.

General Synthesis Workflow for Latanoprost

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A simplified workflow for the synthesis of Latanoprost.

Experimental Protocol for a Key Synthetic Step (Illustrative)

While a detailed, step-by-step protocol for the direct synthesis of **Latanoprost Lactone Diol** is not available in a single source, the following illustrates a typical Horner-Wadsworth-Emmons reaction to form a precursor, based on general prostaglandin synthesis methodologies.[\[11\]](#)

Objective: Introduction of the lower side chain to the Corey lactone aldehyde derivative.

Materials:

- Corey lactone aldehyde derivative
- Dimethyl (2-oxo-4-phenylbutyl)phosphonate
- Sodium hydride (NaH)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- A solution of dimethyl (2-oxo-4-phenylbutyl)phosphonate in anhydrous THF is added dropwise to a stirred suspension of sodium hydride in anhydrous THF at 0 °C under an inert atmosphere (e.g., argon or nitrogen).
- The reaction mixture is stirred at room temperature for 1 hour to generate the phosphonate ylide.

- The mixture is then cooled to -20 °C, and a solution of the Corey lactone aldehyde derivative in anhydrous THF is added dropwise.
- The reaction is allowed to warm to room temperature and stirred until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- The reaction is quenched by the slow addition of a saturated aqueous solution of NH₄Cl.
- The aqueous layer is extracted with ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous Na₂SO₄, and the solvent is removed under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield the enone product.

Subsequent stereoselective reduction of the ketone and deprotection steps would lead to the formation of **Latanoprost Lactone Diol**.^[11]

Analytical and Spectral Data

Table 3: Spectroscopic Data

Technique	Data Highlights	Reference
¹ H-NMR (CDCl_3)	Characteristic signals for aromatic protons of the phenyl group, protons adjacent to hydroxyl groups, and protons of the cyclopenta[b]furan ring system.	[11][12]
¹³ C-NMR (CDCl_3)	Resonances corresponding to the carbonyl carbon of the lactone, aromatic carbons, carbons bearing hydroxyl groups, and aliphatic carbons of the side chains and the ring.	[11][13]
Infrared (IR)	Absorption bands indicative of hydroxyl (O-H) stretching, carbonyl (C=O) stretching of the lactone, and C-H stretching of aromatic and aliphatic groups.	[11]
Mass Spectrometry (MS)	The mass spectrum would show the molecular ion peak $[\text{M}]^+$ or related ions such as $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$, confirming the molecular weight of the compound.	[11]

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) is a standard method for the analysis of Latanoprost and its intermediates.

Typical HPLC Method for Latanoprost and Related Substances:[14][15]

- Column: C18 reversed-phase column (e.g., 150 x 4.6 mm, 5 μm).

- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water, often with an acid modifier like trifluoroacetic acid or formic acid to improve peak shape.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a low wavelength, such as 210 nm, due to the lack of a strong chromophore in the molecule.
- Injection Volume: 10-20 μ L.
- Temperature: Ambient or controlled at a specific temperature (e.g., 25 °C).

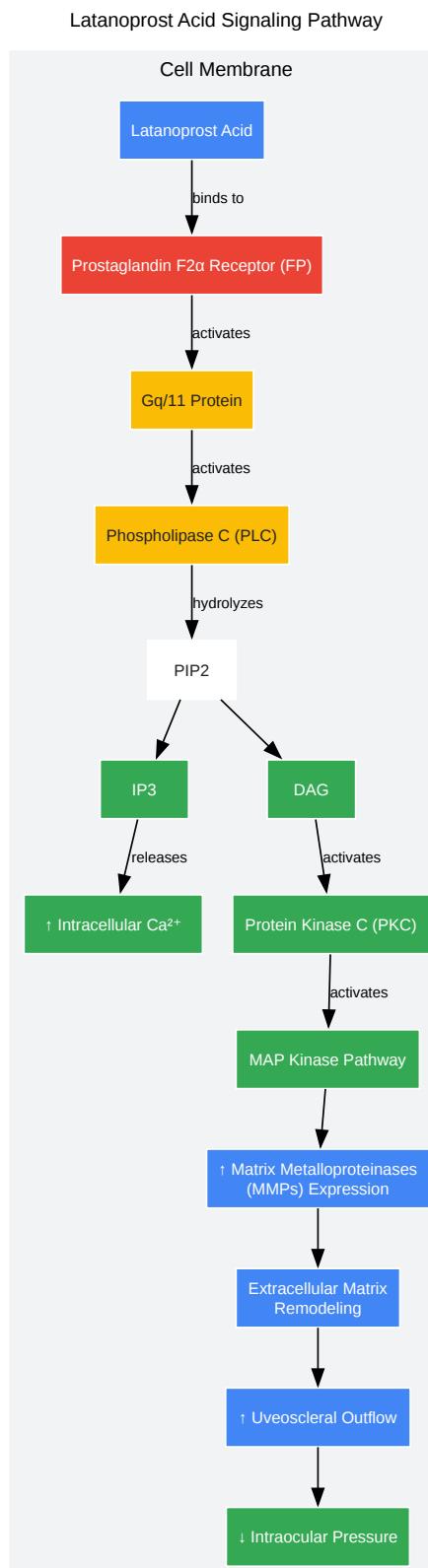
This method can be adapted and validated for the specific quantification and purity assessment of **Latanoprost Lactone Diol**.

Biological Context and Mechanism of Action of Latanoprost

Latanoprost Lactone Diol is biologically relevant as the immediate precursor to Latanoprost. [1] Latanoprost is a prodrug that is hydrolyzed in the cornea to its active form, Latanoprost acid. [3][16] Latanoprost acid is a selective agonist of the Prostaglandin F2 α receptor (FP receptor), a G-protein coupled receptor.[17][18]

Signaling Pathway of Latanoprost Acid

Activation of the FP receptor by Latanoprost acid in the ciliary muscle and other tissues of the eye initiates a signaling cascade that leads to a reduction in intraocular pressure. The primary mechanism is an increase in the uveoscleral outflow of aqueous humor.[4][18] This is thought to occur through the remodeling of the extracellular matrix in the ciliary muscle.



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Mechanism of action of Latanoprost acid.

There is no substantial evidence to suggest that **Latanoprost Lactone Diol** itself possesses significant pharmacological activity at the FP receptor. Its importance lies in its role as a stable, characterizable intermediate that facilitates the high-purity synthesis of the final active pharmaceutical ingredient.

Conclusion

Latanoprost Lactone Diol (CAS 145667-75-0) is a crucial molecule in the field of ophthalmic drug development. A thorough understanding of its chemical properties, synthetic routes, and analytical profiles is essential for the efficient and controlled production of Latanoprost. While the lactone diol itself is not the active pharmacological agent, its purity and characterization directly impact the quality and efficacy of the final drug product. This guide provides a foundational resource for professionals engaged in the research, development, and manufacturing of Latanoprost and related prostaglandin analogues.

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